

Personal protective equipment for handling Larrein

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Larrein

Cat. No.: B1242572

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Disclaimer

It appears that "**Larrein**" is a fictional substance, as no chemical compound with this name is registered in publicly available chemical databases. The following information is provided as a template to illustrate the expected format and content for a comprehensive safety and handling guide, based on a hypothetical hazardous compound. The properties and procedures described are for illustrative purposes only and should not be applied to any real-world substance.

Comprehensive Safety and Handling Guide: Larrein

This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for the handling of **Larrein** in a laboratory setting. Adherence to these guidelines is mandatory to ensure the safety of all personnel.

Hazard Identification and Quantitative Data

Larrein is a potent, volatile neurotoxic agent. It is a crystalline solid at standard temperature and pressure but readily sublimates, posing a significant inhalation risk. It is also a suspected carcinogen and is highly reactive with oxidizing agents.

Property	Value	Notes
Physical State	Crystalline Solid	Colorless to pale yellow
Odor	Odorless	Odor threshold is above hazardous levels
Primary Routes of Entry	Inhalation, Dermal Absorption, Ingestion	
Permissible Exposure Limit (PEL)	0.05 µg/m³ (8-hour TWA)	OSHA
LD50 (Oral, Rat)	1.5 mg/kg	Acute Toxicity
LC50 (Inhalation, Rat)	0.2 ppm (4 hours)	Acute Toxicity
Storage Temperature	2-8°C	Store in a cool, dry, well-ventilated area
Incompatibilities	Strong oxidizing agents, moisture, light	

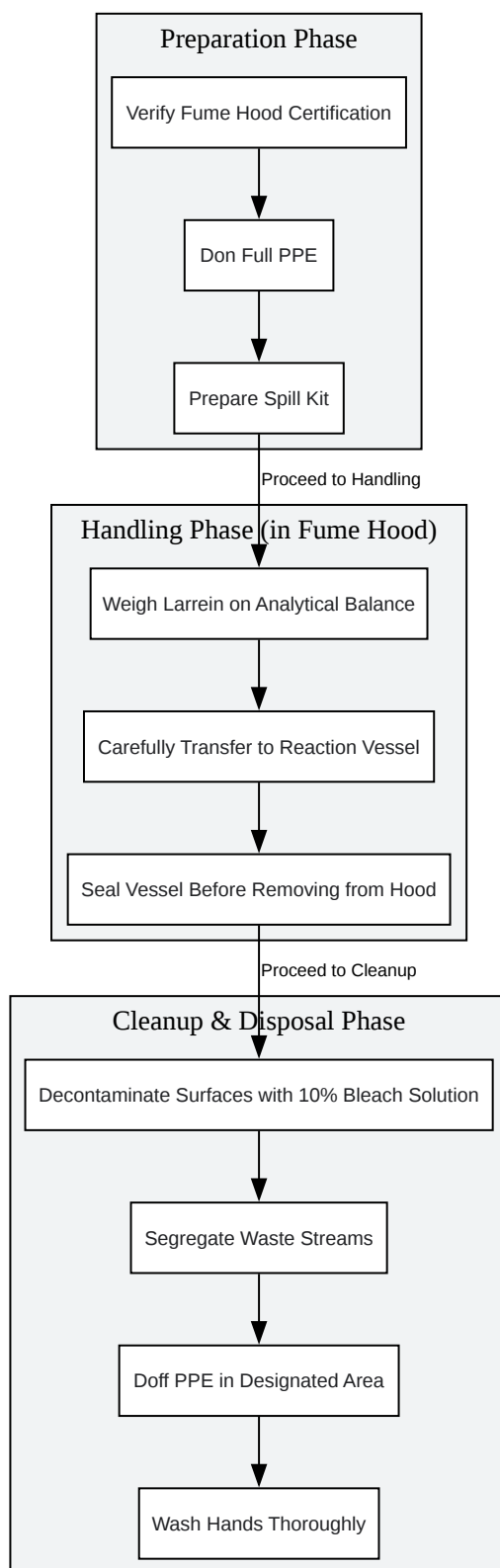
Personal Protective Equipment (PPE) Requirements

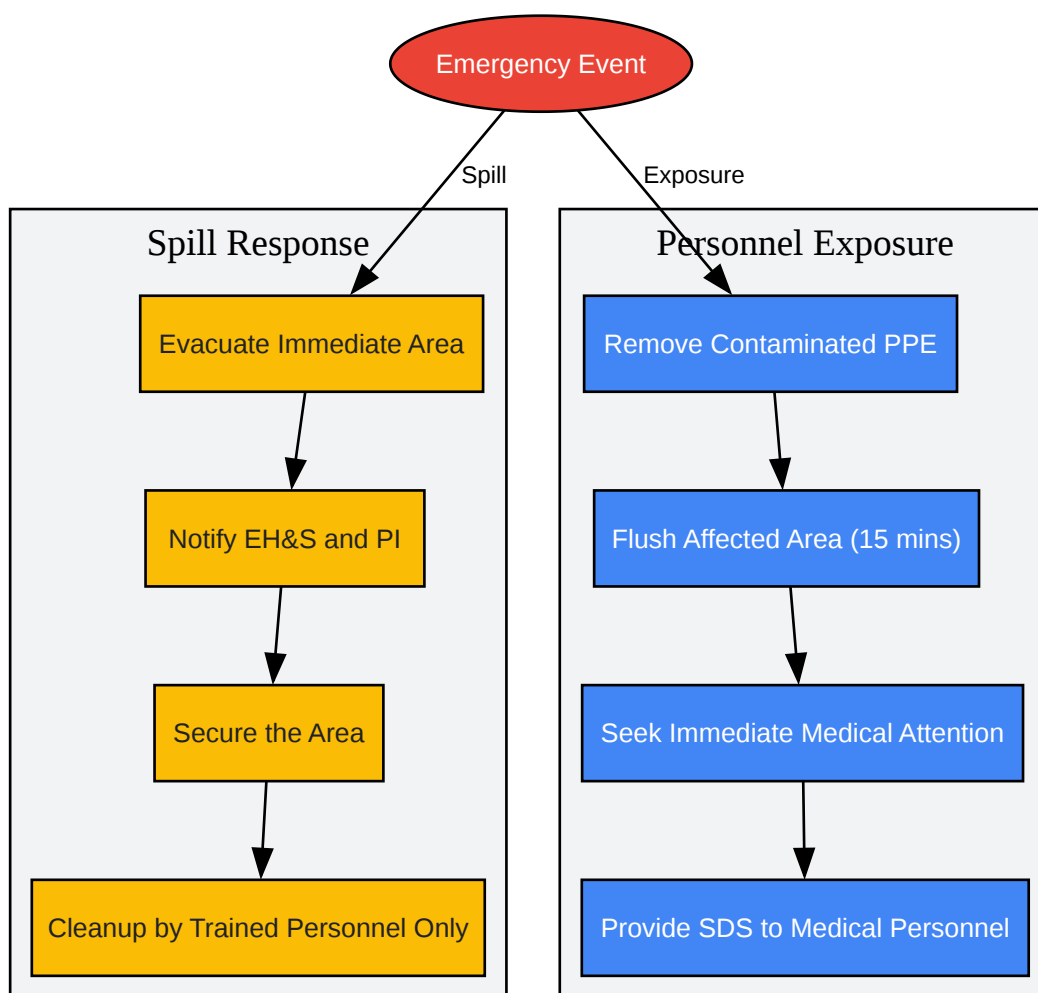
A comprehensive PPE plan is critical when handling **Larrein**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specification
Respiratory	Full-face respirator with P100/OV combination cartridges	NIOSH-approved. Required for all handling procedures.
Hands	Double-gloving: Nitrile inner, Neoprene outer	Change outer gloves every 30 minutes or if contaminated.
Eyes	Integrated full-face respirator shield	Provides both respiratory and eye protection.
Body	Disposable, solid-front chemical-resistant suit	To be worn over standard lab coat.
Feet	Closed-toe, chemical-resistant safety shoes	

Safe Handling and Operational Plan

All handling of **Larreïn** must be conducted within a certified chemical fume hood with a face velocity of at least 100 feet per minute (fpm).





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com